

# Safeguarding Your Research: A Comprehensive Guide to Handling 1,2,4-Butanetriol

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## Compound of Interest

Compound Name: 1,2,4-Butanetriol

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For laboratory professionals engaged in pioneering research and drug development, the safe handling of chemical reagents is paramount. This guide provides essential safety and logistical information for the use of **1,2,4-Butanetriol**, ensuring the protection of personnel and the integrity of experimental work.

## 1,2,4-Butanetriol: Key Safety and Physical Properties

**1,2,4-Butanetriol** is a viscous, colorless to slightly yellow, odorless, and hygroscopic liquid.[\[1\]](#) It is crucial to be aware of its physical and chemical properties to handle it safely. The following table summarizes key quantitative data for **1,2,4-Butanetriol**.

Property	Value	Source
Molecular Formula	C4H10O3	<a href="#">[1]</a>
Molecular Weight	106.12 g/mol	
Boiling Point	190 - 191 °C @ 18 mmHg	<a href="#">[2]</a>
Melting Point	-20 °C	<a href="#">[3]</a>
Flash Point	188 °C (closed cup)	<a href="#">[3]</a>
Density	1.19 g/mL at 25 °C	<a href="#">[4]</a>
Occupational Exposure Limits	No data available	<a href="#">[2]</a> <a href="#">[5]</a>

## Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is critical when handling **1,2,4-Butanetriol** to prevent skin and eye contact, as well as inhalation of any mists or vapors.

Recommended Personal Protective Equipment:

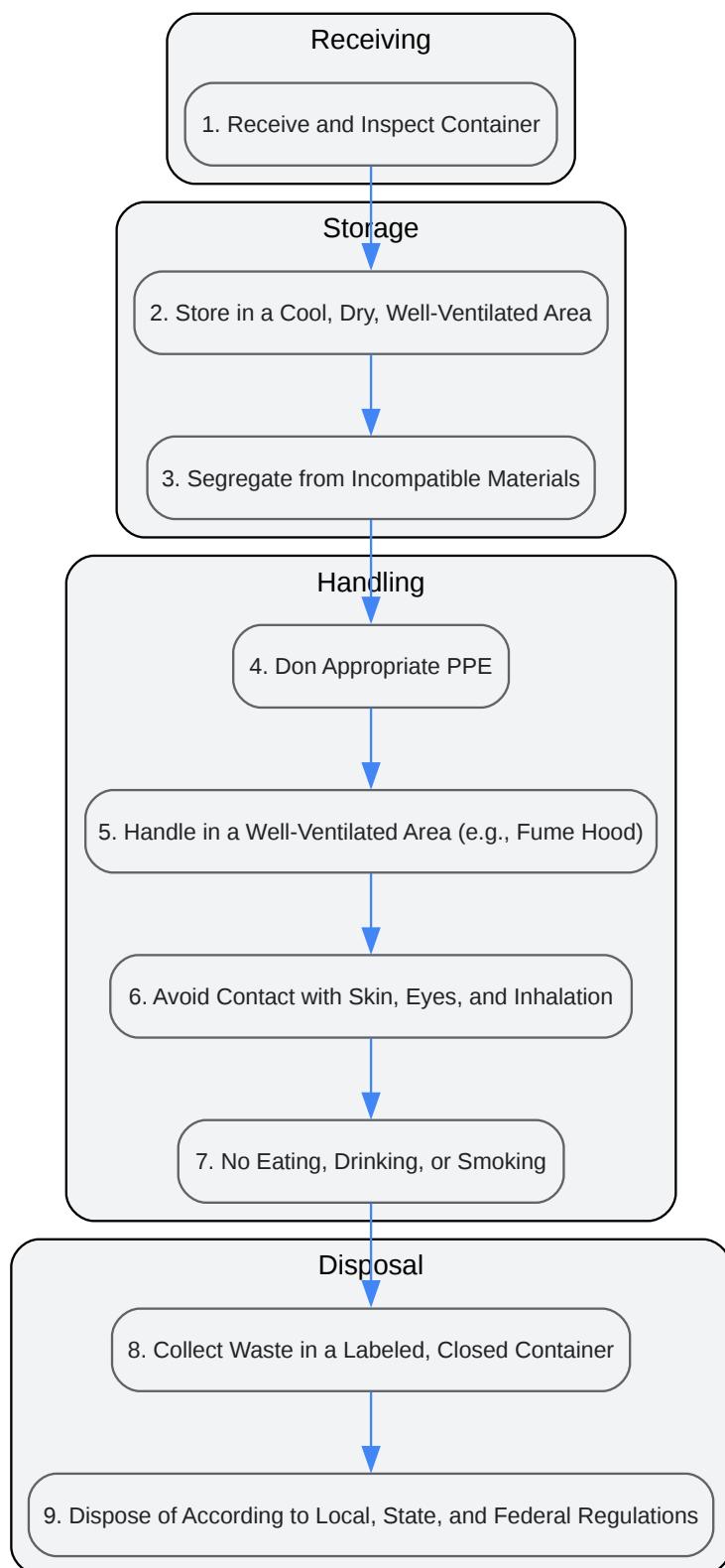
PPE Category	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN166 (EU) or NIOSH (US) standards.[5][6]	Protects against splashes and airborne droplets.
Skin Protection	- Chemical-resistant gloves (e.g., PVC, Neoprene).[7] - Impervious clothing or lab coat. [3][6] - Safety footwear or gumboots.[7]	Prevents skin contact which can cause irritation.[4] Gloves should be inspected before use and disposed of properly after handling.[6]
Respiratory Protection	- Use in a well-ventilated area is required.[7] - If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate filter (e.g., Type ABEK) is recommended.[4]	Minimizes the risk of respiratory irritation.[4]

## Operational Plan for Handling 1,2,4-Butanetriol

A systematic approach to the lifecycle of **1,2,4-Butanetriol** in the laboratory, from receipt to disposal, is essential for maintaining a safe working environment.

Step-by-Step Handling and Disposal Workflow:

The following diagram illustrates the key stages in the safe handling and disposal of **1,2,4-Butanetriol**.

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